

Essential Safety and Logistical Information for Handling Sodium-23

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Compound of Interest

Compound Name: Sodium-23

Cat. No.: B1245947

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical guidance for the handling and disposal of **Sodium-23** (^{23}Na). As the only stable and naturally occurring isotope of sodium, the primary hazards associated with **Sodium-23** are not radiological but are instead related to its chemical reactivity as an alkali metal. Adherence to these procedures is critical to ensure a safe laboratory environment.

Core Safety Information

Sodium-23, as metallic sodium, is a soft, silvery-white solid that is highly reactive. It reacts violently with water, including moisture in the air, to produce flammable hydrogen gas and corrosive sodium hydroxide. This reaction can lead to spontaneous ignition or explosion.

Hazard Classification	Description
Flammable Solids	Category 1: May ignite spontaneously in moist air.[1]
Substances which, in contact with water, emit flammable gases	Category 1: Reacts violently with water to produce hydrogen gas.[1][2]
Skin Corrosion/Irritation	Category 1B: Causes severe skin burns.[1][2]
Serious Eye Damage/Eye Irritation	Category 1: Causes serious eye damage.[2]

Personal Protective Equipment (PPE)

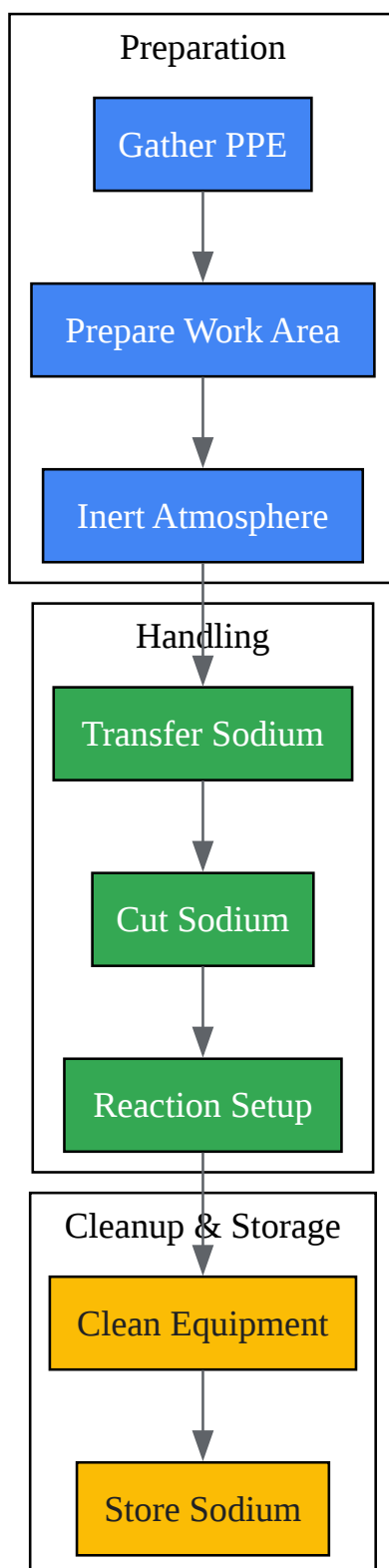
The proper selection and use of PPE are paramount when handling **Sodium-23**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.[3][4]	Protects against splashes of sodium or corrosive reaction products.
Hand Protection	Dry, loose-fitting gloves (e.g., moleskin mittens, nitrile gloves).[5][6]	Prevents skin contact and moisture transfer. Ensure gloves are dry.
Body Protection	Fire-retardant laboratory coat and a neoprene or Nomex™ apron.[5][7]	Protects against splashes and potential fire.
Footwear	Closed-toe industrial safety shoes.[5]	Protects feet from spills and falling objects.
Respiratory Protection	A full-face respirator with appropriate cartridges may be necessary for large quantities or in case of fire.[3][6]	Protects against inhalation of sodium oxide fumes.

Operational Plans: Handling and Storage

A systematic approach to handling and storage is essential to mitigate the risks associated with **Sodium-23**.

Experimental Workflow for Handling Sodium-23



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Sodium-23 Handling Workflow

Detailed Experimental Protocols

Preparation:

- Gather PPE: Don all required personal protective equipment as specified in the table above.
- Prepare Work Area: Ensure the work area, typically a fume hood or glove box, is clean, dry, and free of flammable materials.[8] A Class D fire extinguisher (for combustible metals) or dry sand must be readily available.[7] Do not use water, carbon dioxide, or halogenated extinguishing agents.[7]
- Inert Atmosphere: For many operations, handling sodium under an inert atmosphere (e.g., argon or nitrogen) is necessary to prevent reaction with air and moisture.[7] Sodium is typically stored under mineral oil, which must be removed with a dry hydrocarbon solvent (e.g., hexane) before use in most applications.

Handling:

- Transfer: Use dry, non-reactive tools such as forceps to handle pieces of sodium.
- Cutting: If smaller pieces are needed, place the sodium on a dry, non-reactive surface (like a ceramic tile) and cut with a sharp, dry knife.
- Reactions: Add sodium to the reaction vessel in a controlled manner. Be aware that the reaction with certain reagents can be highly exothermic.

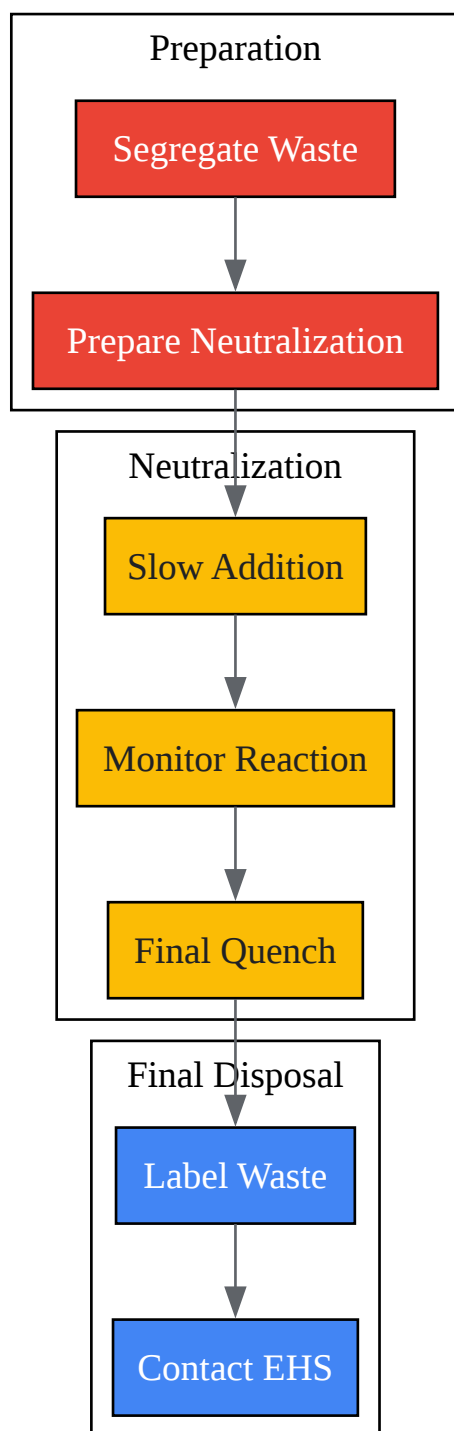
Storage:

- Sodium metal must be stored under a dry, inert liquid such as mineral oil or kerosene to prevent contact with air and moisture.[1][7]
- The storage container should be clearly labeled and stored in a cool, dry, well-ventilated area away from water, acids, and oxidizing agents.[8][9]
- The storage building should be weatherproof and not have a water-based fire sprinkler system.[5]

Disposal Plan

All waste containing **Sodium-23** must be treated as hazardous waste.

Disposal Workflow



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Sodium-23 Waste Disposal Workflow

Detailed Disposal Protocol

Small scraps of sodium should be destroyed in the lab shortly after they are generated to minimize storage hazards.[8][10]

- **Segregate Waste:** Collect all scraps of sodium metal for disposal. Do not mix with other waste streams.
- **Prepare Neutralization Setup:** In a fume hood, prepare a flask containing a suitable alcohol, such as 95% ethanol or isopropanol.[8][11] Use approximately 20 mL of alcohol for each gram of sodium.[8] It is advisable to place the flask in a secondary container.[8]
- **Slow Addition:** Using tweezers, add the small pieces of sodium to the alcohol one at a time at a rate that does not cause the solvent to boil.[8] The reaction produces sodium ethoxide (or isopropoxide) and hydrogen gas.
- **Monitor Reaction:** Allow sufficient time for the reaction to complete after each addition.
- **Final Quench:** Once all the sodium has reacted, cautiously add small amounts of water to the solution to ensure any residual sodium is consumed and to convert the sodium alkoxide to sodium hydroxide.[8]
- **Labeling and Final Disposal:** The resulting solution should be clearly labeled as "Sodium Hydroxide in Ethanol/Water" (or the appropriate alcohol) and disposed of as hazardous waste through your institution's Environmental Health and Safety (EHS) department.[8][10] Never dispose of this solution down the drain. For larger quantities of sodium waste, it should be stored under mineral oil in a clearly labeled, sealed container and given to EHS for disposal.[10]

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